

acetamidoxime solubility methanol

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Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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Solubility Data Summary

The table below summarizes available solubility and physical property data for **acetamidoxime**.

Property	Value / Description	Source / Reference
Solubility in Methanol	Soluble	TCI America (Specifications) [1] [2]
Other Solubility Notes	Soluble in water and alcohol; insoluble in ether and pentane	Fisher Scientific [3]
Melting Point	134°C - 138°C	Multiple Suppliers [1] [4] [3]
Physical State	White to almost white powder to crystal	TCI America [1]
Molecular Weight	74.08 g/mol	TCI America, Fisher Scientific [1] [3]

Experimental Context and Handling

Acetamidoxime is described as a **useful reagent for constructing heterocyclic compounds** [1]. In one synthetic procedure, it was dissolved directly in Tetrahydrofuran (THF), suggesting practical solubility in

common organic solvents for reaction conditions [1].

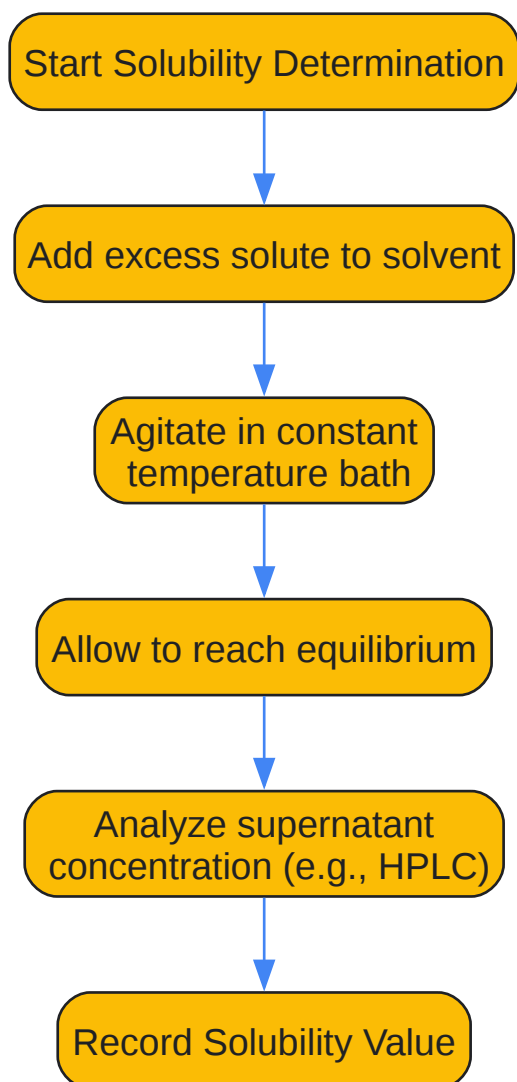
For safe handling, note that **acetamidoxime** has the following GHS hazard statements: **H302 + H312 + H332** (Harmful if swallowed, in contact with skin, or if inhaled), **H315** (Causes skin irritation), and **H319** (Causes serious eye irritation) [1] [2]. Appropriate personal protective equipment, including gloves and eye protection, is recommended [1].

Research and Methodological Considerations

The available data is sufficient to confirm solubility in methanol but lacks quantitative detail (e.g., mg/mL or g/L). For rigorous preformulation work, you may need to determine the exact solubility profile experimentally.

A modern approach to solubility determination involves the **static equilibrium method**, where an excess of the solid compound is added to the solvent and the mixture is agitated in a constant temperature water bath until equilibrium is achieved [5]. The concentration of the saturated solution is then analyzed, typically by HPLC or UV-Vis spectroscopy [5].

The following diagram illustrates a generalized workflow for experimental solubility determination.



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General workflow for experimental solubility determination [5]

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References

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